

Application Notes: Reconstitution and Storage of Lyophilized Nona-arginine ((Arg)9) TFA

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Compound of Interest

Compound Name: (Arg)9 TFA

Cat. No.: B6295834

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Introduction

Nona-arginine, (Arg)9, is a highly cationic cell-penetrating peptide (CPP) renowned for its ability to traverse cellular membranes and facilitate the intracellular delivery of various molecular cargoes.[1][2][3][4] Due to the presence of nine guanidinium head groups in its arginine residues, (Arg)9 exhibits a strong positive charge, which is crucial for its interaction with the negatively charged cell surface.[5] Peptides like (Arg)9 are typically synthesized using solid-phase peptide synthesis (SPPS), a process that often utilizes trifluoroacetic acid (TFA) for cleavage from the resin support.[6][7] Consequently, the final lyophilized product is supplied as a TFA salt.

The trifluoroacetate counter-ion can influence experimental outcomes, with some studies reporting effects on cell proliferation at concentrations as low as 10 nM.[6] Therefore, proper handling, reconstitution, and storage procedures are critical to ensure peptide integrity, minimize experimental variability, and obtain reliable, reproducible results. For highly sensitive in vitro or in vivo studies, exchanging the TFA salt for a more biologically compatible one, such as hydrochloride or acetate, may be advisable.[6]

Physicochemical Properties and Solubility

(Arg)9 TFA is a white to off-white lyophilized powder. Its high polarity, conferred by the numerous arginine residues, dictates its solubility profile. The peptide is readily soluble in polar solvents.

Table 1: Properties and Recommended Solvents for **(Arg)9 TFA**

Property	Value / Recommendation	Source
Molecular Weight	~1537.7 g/mol	[8]
Appearance	Lyophilized white to off-white powder	General Knowledge
Primary Recommended Solvents	Sterile, nuclease-free water; Sterile Phosphate-Buffered Saline (PBS)	[9][10]
Other Suitable Solvents	Cell culture medium (for direct use); Polar organic solvents (e.g., methanol, ethanol)	[10]
Solvents to Avoid	Non-polar organic solvents (e.g., hexane, dichloromethane)	[10]

Storage and Stability

Proper storage is essential to prevent the degradation of the peptide. Following the guidelines below will ensure the long-term stability and performance of **(Arg)9 TFA**.

Table 2: Recommended Storage Conditions for **(Arg)9 TFA**

Form	Storage Temperature	Recommended Duration	Notes
Lyophilized Powder	-20°C or -80°C	12+ months	Protect from moisture. Allow vial to equilibrate to room temperature before opening.
Reconstituted Stock Solution	2°C to 8°C	Up to 1 week	For short-term use. Prone to microbial contamination if not handled aseptically.
Reconstituted Stock Solution	-20°C or -80°C	Up to 6 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **(Arg)9 TFA** to a 1 mM Stock Solution

This protocol describes the preparation of a concentrated stock solution that can be diluted for various experimental applications.

Materials:

- Vial of lyophilized **(Arg)9 TFA**
- Sterile, nuclease-free water or sterile PBS
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile tips

Procedure:

- **Equilibrate:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for 15-20 minutes. This prevents condensation from entering the vial, which can degrade the peptide.
- **Calculate Solvent Volume:** Determine the required volume of solvent to achieve the desired stock concentration (e.g., 1 mM).
 - Formula: $\text{Volume (L)} = [\text{Mass of Peptide (g)}] / [\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)}]$
 - Example for 1 mg of **(Arg)9 TFA** (MW \approx 1537.7 g/mol) to make a 1 mM stock:
 - $\text{Volume (L)} = (0.001 \text{ g}) / (1537.7 \text{ g/mol} \times 0.001 \text{ mol/L}) = 0.00065 \text{ L}$
 - Volume = 650 μL
- **Reconstitute:** Add the calculated volume of sterile water or PBS to the vial.
- **Dissolve:** Cap the vial and gently vortex or pipette the solution up and down until the lyophilized powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquot and Store:** Dispense the stock solution into single-use, sterile polypropylene tubes. Store the aliquots at -20°C or -80°C for long-term use.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the stock solution to a final working concentration for treating cells.

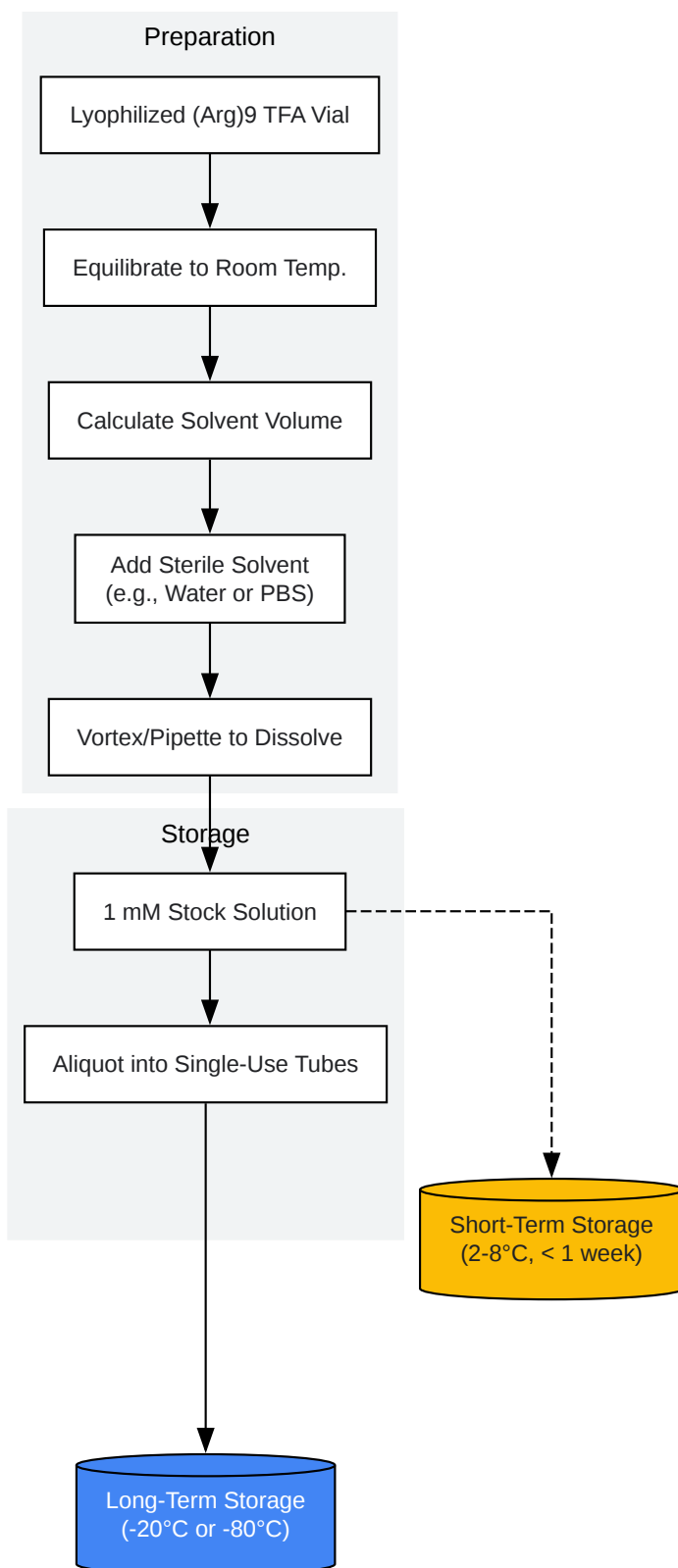
Materials:

- 1 mM **(Arg)9 TFA** stock solution (from Protocol 1)
- Appropriate sterile cell culture medium
- Sterile tubes and pipette tips

Procedure:

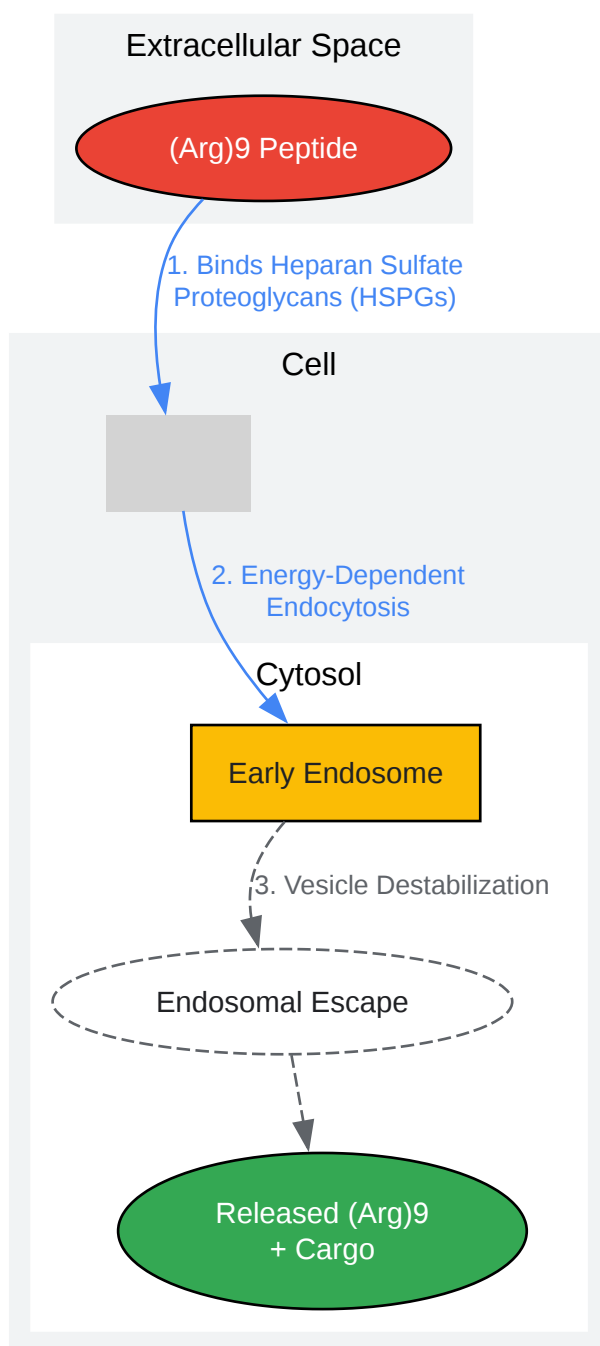
- Thaw Stock Solution: Thaw an aliquot of the 1 mM **(Arg)9 TFA** stock solution on ice.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the final working concentration in your culture volume. Typical working concentrations range from 1 μ M to 20 μ M.^[5]
 - Formula: $V1 * C1 = V2 * C2$
 - V1 = Volume of stock solution
 - C1 = Concentration of stock solution (1 mM or 1000 μ M)
 - V2 = Final volume of cell culture medium
 - C2 = Desired final concentration (e.g., 10 μ M)
 - Example for a final volume of 2 mL at a final concentration of 10 μ M:
 - $V1 = (2000 \mu\text{L} * 10 \mu\text{M}) / 1000 \mu\text{M} = 20 \mu\text{L}$
- Prepare Working Solution: Add the calculated volume (20 μ L) of the 1 mM stock solution to the final volume (2 mL) of pre-warmed cell culture medium.
- Mix and Apply: Gently mix the solution by pipetting. The medium containing (Arg)9 is now ready to be added to the cells.

Visualized Workflows and Pathways



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Caption: Workflow for reconstituting and storing lyophilized **(Arg)9 TFA**.



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Caption: Proposed cellular uptake mechanism for (Arg)9 peptides.[3][4]

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